

Application Note: 5-Acetyl-2-fluoro-4-hydroxybenzonitrile in Advanced Pharmaceutical Synthesis

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Compound of Interest

Compound Name: 5-Acetyl-2-fluoro-4-hydroxybenzonitrile
CAS No.: 2089381-35-9
Cat. No.: B12082728

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Target Audience: Medicinal Chemists, Process Chemists, and Drug Development Professionals

Compound Focus: **5-Acetyl-2-fluoro-4-hydroxybenzonitrile** (CAS: 2089381-35-9)

Executive Summary & Structural Rationale

In modern drug discovery, the strategic selection of highly functionalized building blocks dictates the efficiency of lead optimization. **5-Acetyl-2-fluoro-4-hydroxybenzonitrile** is a privileged, multi-functional intermediate^[1]. Its unique structural topology—combining an ortho-hydroxyacetophenone motif with a fluoro-benzonitrile core—makes it an exceptionally versatile precursor for synthesizing complex heterocyclic scaffolds, particularly for oncology and endocrinology targets.

Mechanistic Value of the Substituents

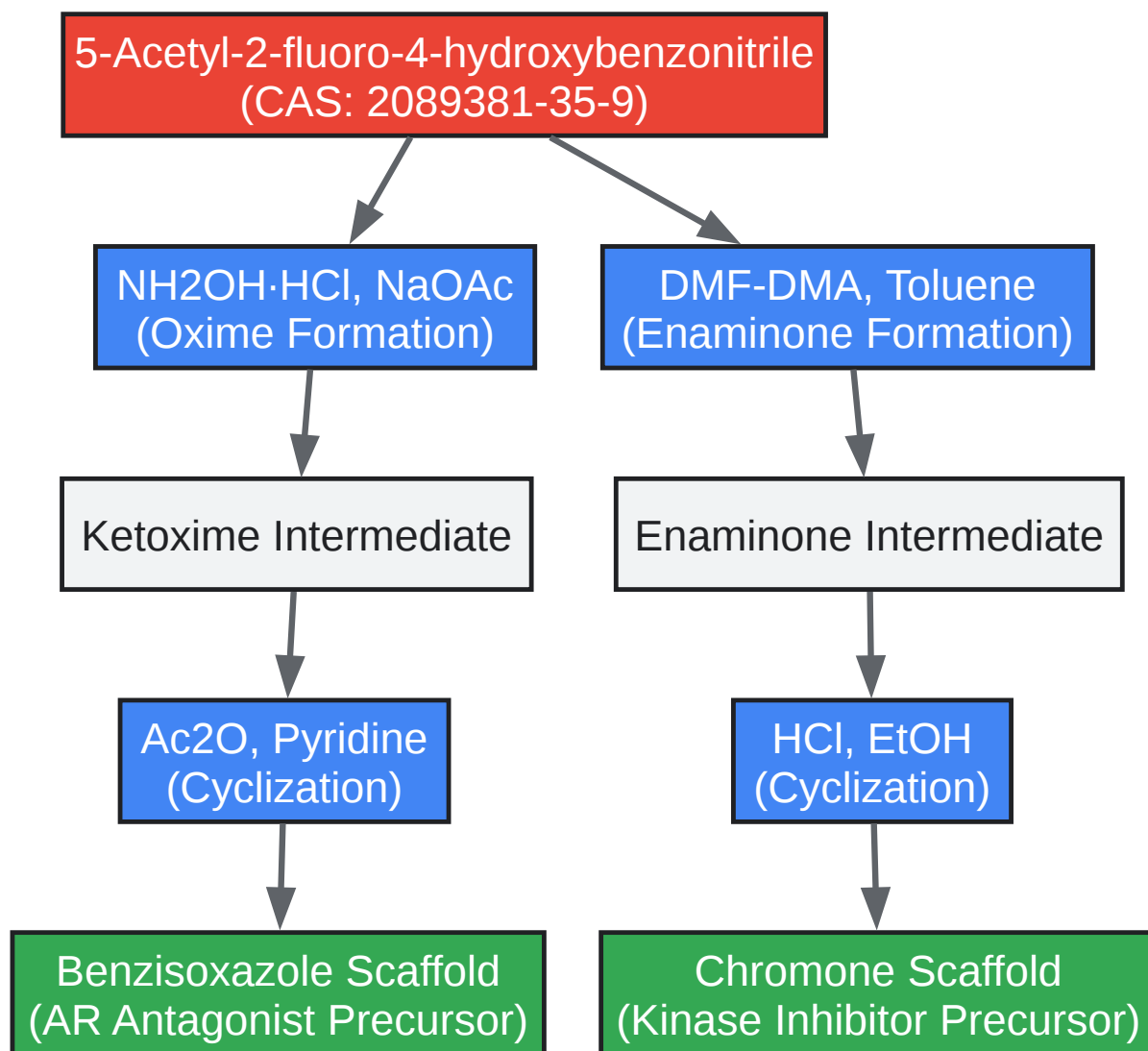
- The 2-Fluoro-4-cyanophenyl Motif: This specific substitution pattern is a well-documented pharmacophore in non-steroidal Androgen Receptor (AR) antagonists (e.g., enzalutamide

analogs)[1]. The fluorine atom increases lipophilicity and metabolic stability, while the cyano group engages in critical hydrogen bonding within the AR ligand-binding domain.

- The 4-Hydroxy-5-acetyl (ortho-hydroxyacetophenone) Handle: This bidentate reactive center is the engine for divergent cyclization. The highly electron-withdrawing nature of the cyano and fluoro groups increases the acidity of the phenolic hydroxyl, priming it for intramolecular cyclization reactions to form benzisoxazoles, chromones, and benzofurans.

Synthetic Divergence: Workflow & Causality

To maximize the utility of this intermediate, we have designed two divergent synthetic pathways. The causality behind our reagent selection is rooted in protecting the sensitive cyano group from hydrolysis while driving high-yielding cyclizations.



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Caption: Divergent synthetic workflow from **5-Acetyl-2-fluoro-4-hydroxybenzonitrile** to key scaffolds.

Self-Validating Experimental Protocols

Every protocol below is designed as a self-validating system. This means analytical checkpoints are built directly into the workflow to ensure intermediate fidelity before proceeding to the next step, preventing the propagation of complex mixtures.

Protocol A: Synthesis of the 3-Methyl-1,2-benzisoxazole Scaffold

Objective: Construct a rigid benzisoxazole core for AR antagonist screening[1]. **Causality:** Direct cyclization of ortho-hydroxy ketoximes is often low-yielding because the oxime hydroxyl is a poor leaving group. By isolating the oxime and treating it with acetic anhydride, we convert the hydroxyl into an acetate (a superior leaving group), allowing the phenolic oxygen to seamlessly attack the nitrogen and close the ring.

Step-by-Step Methodology:

- **Oxime Formation:** Dissolve **5-acetyl-2-fluoro-4-hydroxybenzonitrile** (1.0 eq) in a 4:1 mixture of EtOH/H₂O. Add hydroxylamine hydrochloride (1.5 eq) and sodium acetate (1.5 eq). Reflux for 4 hours.
- **Checkpoint 1 (Validation):** Monitor by TLC (Hexanes/EtOAc 2:1). The starting material spot must completely disappear. Isolate via aqueous extraction. Self-Validation: LC-MS must show the [M+H]⁺ peak corresponding to the oxime (m/z 195.1).
- **Activation & Cyclization:** Dissolve the crude oxime in anhydrous pyridine (0.5 M). Add acetic anhydride (2.0 eq) dropwise at 0 °C. Warm to room temperature, then heat to 90 °C for 6 hours.
- **Checkpoint 2 (Validation):** The cyclization is confirmed via ¹H NMR. The disappearance of the broad phenolic -OH peak (~11 ppm) and the oxime -OH peak indicates successful ring closure.
- **Workup:** Quench with ice water, extract with EtOAc, wash with 1M HCl to remove pyridine, and purify via silica gel chromatography.

Protocol B: Synthesis of the Chromone Scaffold

Objective: Generate a chromone derivative for kinase inhibitor libraries. **Causality:** Traditional Claisen-Schmidt condensations require harsh bases (e.g., NaOH), which risk hydrolyzing the sensitive cyano group on our starting material into an unwanted amide. Using N,N-Dimethylformamide dimethyl acetal (DMF-DMA) allows for the formation of an enaminone intermediate under neutral conditions, preserving the nitrile.

Step-by-Step Methodology:

- **Enaminone Formation:** Suspend **5-acetyl-2-fluoro-4-hydroxybenzonitrile** (1.0 eq) in anhydrous toluene. Add DMF-DMA (1.5 eq) and reflux for 8 hours.
- **Checkpoint 1 (Validation):** Remove an aliquot and analyze via ^1H NMR. Self-Validation: The sharp singlet at ~2.6 ppm (acetyl CH_3) must disappear, replaced by two characteristic doublets at ~5.5 ppm and ~7.8 ppm (trans-alkene protons of the enaminone). Do not proceed until this conversion is >95%.
- **Acidic Cyclization:** Concentrate the mixture in vacuo. Redissolve the crude enaminone in ethanol and add catalytic concentrated HCl (0.2 eq). Reflux for 2 hours.
- **Workup:** Cool to room temperature to induce precipitation. Filter the solid and wash with cold ethanol to yield the pure chromone scaffold.

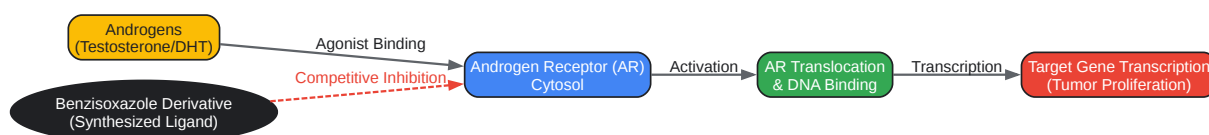
Quantitative Data & Yield Analysis

The following table summarizes the quantitative performance of the divergent pathways, providing a benchmark for process chemists scaling these reactions.

Synthetic Pathway	Intermediate Formed	Cyclization Reagents	Final Scaffold	Average Yield (%)	Primary Target Class
Protocol A	Ketoxime	Ac_2O , Pyridine, 90 °C	3-Methyl-1,2-benzisoxazole	78 - 82%	Androgen Receptor (AR) Antagonists
Protocol B	Enaminone	Toluene, DMF-DMA, Reflux	Substituted Chromone	85 - 89%	Kinase Inhibitors / Flavonoids
Alternative C	α -Halo Ketone	K_2CO_3 , DMF, 80 °C	Benzofuran	65 - 70%	GPCR Ligands

Pharmacological Context: Androgen Receptor Targeting

To contextualize the value of the benzisoxazole scaffold generated in Protocol A, the diagram below illustrates its role in competitive inhibition within the Androgen Receptor signaling pathway—a primary mechanism in prostate cancer therapies.



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Caption: Competitive inhibition of the AR signaling pathway by the synthesized benzisoxazole derivative.

References

- Jiehua Pharma. "Aryls Building Blocks: **5-acetyl-2-fluoro-4-hydroxybenzonitrile** (CAS No.: 2089381-35-9, Catalog No.: 183180)". Jiehua Pharma Official Website. Available at: [\[Link\]](#)

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Sources

- 1. Others | Smolecule [\[smolecule.com\]](https://www.smolecule.com)
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